

Proper Disposal Procedures for (S,S)-Valifenalate

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Compound of Interest

Compound Name: (S,S)-Valifenalate

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This document provides essential safety and logistical information for the proper disposal of **(S,S)-Valifenalate**, a fungicide used in laboratory and agricultural settings. The following procedures are designed to ensure the safety of personnel and the protection of the environment.

Immediate Safety and Handling Precautions

Before handling **(S,S)-Valifenalate** for disposal, it is crucial to be aware of its potential hazards. While some safety data sheets (SDS) classify it as a non-hazardous substance, others indicate significant risks[1]. Therefore, it is imperative to handle this chemical with caution.

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety goggles with side-shields[1][2].
- Hand Protection: Use protective gloves[1][2].
- Skin and Body Protection: Wear impervious clothing to prevent skin contact[1][2].
- Respiratory Protection: A suitable respirator should be used, especially when handling the powder form, to avoid inhalation[1][2].

Handling:

- Avoid creating dust and aerosols[1][2].

- Work in a well-ventilated area, preferably with an appropriate exhaust ventilation system[1][2].
- Prevent contact with skin, eyes, and clothing[1].
- Do not eat, drink, or smoke when using this product[2].
- Wash hands thoroughly after handling[2][3].

Chemical and Hazard Data

(S,S)-Valifenalate, also known as (S,S)-Valiphenal, is an acylamino acid fungicide that functions by interfering with fungal cell-wall synthesis[4][5][6]. It is essential to be aware of its properties and associated hazards for safe disposal.

Property	Data
Molecular Formula	C ₁₉ H ₂₇ ClN ₂ O ₅ [1][5]
Molecular Weight	398.88 g/mol [1][5]
Appearance	Powder[1]
Storage Temperature	-20°C[1][4][5]
Incompatibilities	Strong acids/alkalis, strong oxidizing/reducing agents[1][2].
GHS Hazard Statements	H302: Harmful if swallowed[2].H351: Suspected of causing cancer[7][8].H410/H411: Very toxic/Toxic to aquatic life with long lasting effects[2][7][8].
Hazardous Decomposition	Under fire conditions, it may decompose and emit toxic fumes[1][2].

Step-by-Step Disposal Protocol

Disposal of **(S,S)-Valifenalate** must comply with all applicable federal, state, and local regulations[1]. Never dispose of this chemical down the drain or in regular waste streams.

Experimental Protocol: Decontamination of Empty Containers

- Initial Rinse: Triple rinse the empty container with a suitable solvent in which **(S,S)-Valifenalate** is soluble, such as DMSO[4][5]. Collect the rinsate for disposal as hazardous waste.
- Detergent Wash: Wash the container with soap and water.
- Final Rinse: Rinse thoroughly with water.
- Disposal of Container: Puncture and dispose of the reconditioned container in a landfill, or offer it for recycling if permissible by local regulations. Follow label warnings even after the container is emptied, as it may retain product residue[3][9].

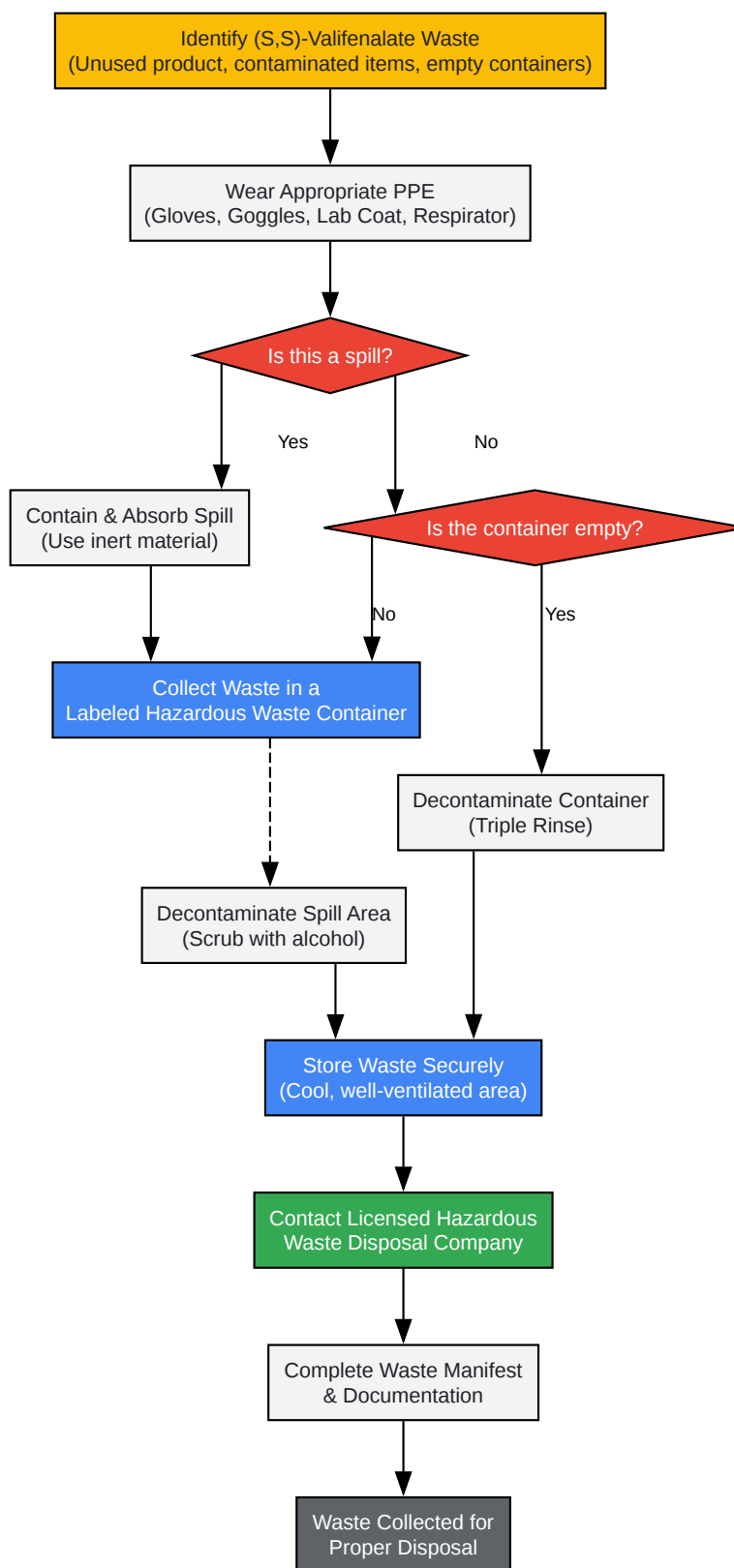
Operational Disposal Plan:

- Waste Collection:
 - Collect unwanted **(S,S)-Valifenalate** and any contaminated materials (e.g., gloves, absorbent paper) in a designated, clearly labeled, and sealed hazardous waste container.
 - Keep the waste in its original container if possible[10].
- Storage:
 - Store the hazardous waste container in a cool, well-ventilated, and secure area away from incompatible materials[1][3].
- Professional Disposal:
 - Arrange for the collection and disposal of the waste through a licensed hazardous waste disposal company. This is the primary and mandatory method of disposal.
 - Provide the disposal company with a copy of the Safety Data Sheet.
 - Dispose of the contents and container at an approved waste disposal plant[2].
- Spill Management:

- In case of a spill, prevent it from entering drains or water courses[1][2].
- Absorb spills with an inert, liquid-binding material such as diatomite or universal binders[2].
- Collect the contaminated material into a hazardous waste container.
- Decontaminate the surface by scrubbing with alcohol[2].

Disposal Workflow Visualization

The following diagram illustrates the decision-making process for the proper disposal of **(S,S)-Valifenalate**.



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Caption: Workflow for the safe disposal of **(S,S)-Valifenalate**.

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